

Experimental Protocol for Pesticide Recovery in Complex Matrices

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: **Thenylchlor**

CAS No.: 96491-05-3

Cat. No.: S570348

Get Quote

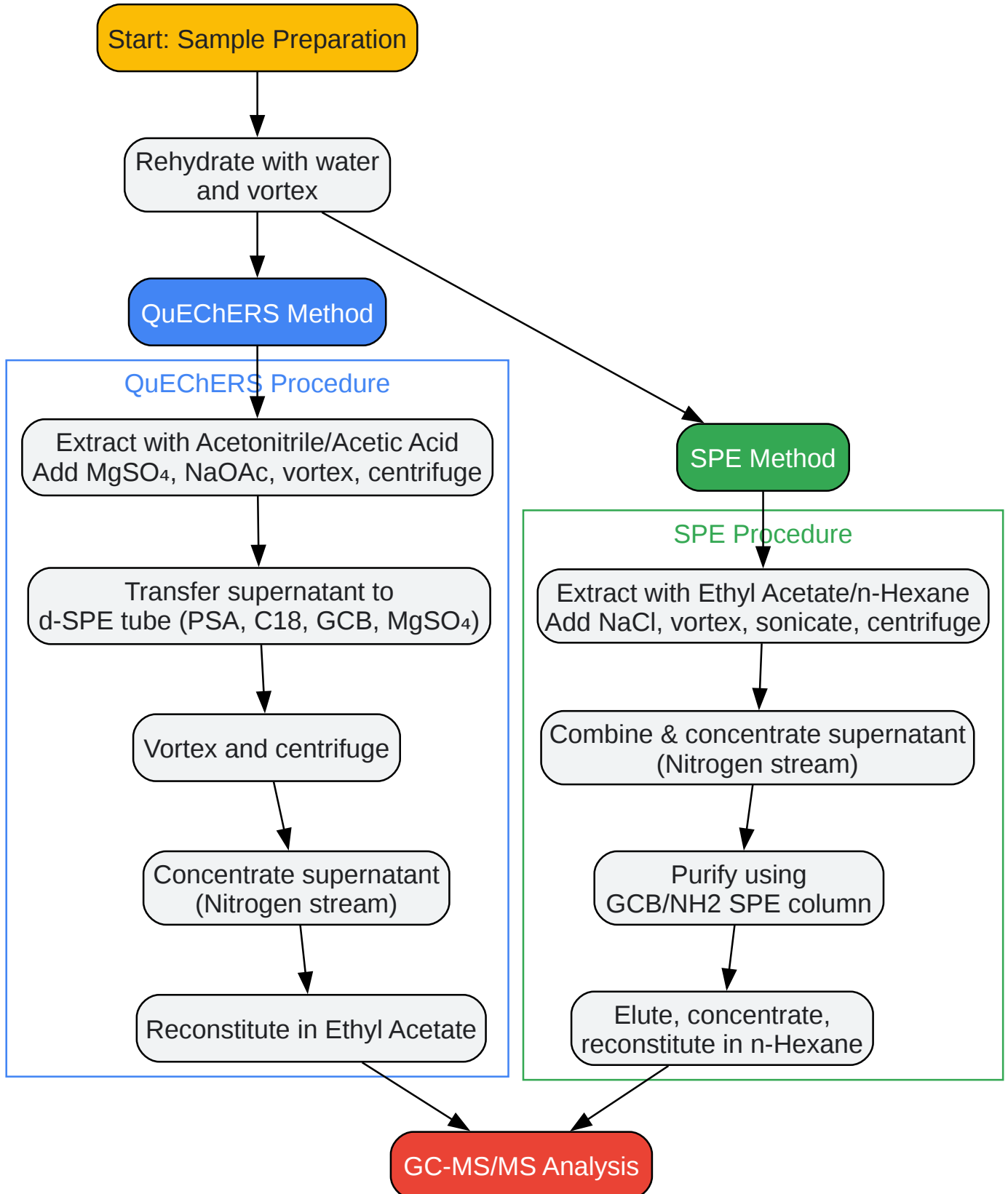
A 2023 study published in *ACS Omega* developed a high-throughput method for determining 147 pesticide residues in traditional Chinese medicines using GC-MS/MS, which is directly applicable to recovery studies for compounds like **thenylchlor** [1].

The research compared two sample preparation methods: **Solid Phase Extraction (SPE)** and **QuEChERS**. The table below summarizes the key parameters of both protocols for a clear comparison.

Parameter	Solid Phase Extraction (SPE) Method	QuEChERS Method
Sample Amount	2 g of dried material [1]	2 g of dried material [1]
Extraction Solvent	15 mL ethyl acetate/ <i>n</i> -hexane (1:1, v/v) [1]	15 mL acetonitrile/acetic acid (99:1, v/v) [1]
Clean-up Sorbent	GCB/NH ₂ column [1]	400 mg PSA, 400 mg C18, 200 mg GCB, 1200 mg MgSO ₄ [1]
Key Additives	5 g sodium chloride [1]	6 g anhydrous MgSO ₄ , 1.5 g sodium acetate [1]
Analysis Instrument	GC-MS/MS [1]	GC-MS/MS [1]

The study validated this methodology, achieving limits of detection within **0.01–0.05 mg/kg** and recoveries for most of the 147 pesticides within the acceptable range of **70–120%** with relative standard deviations below **20%** [1]. This demonstrates that the protocol is effective for the simultaneous analysis of multiple pesticides in complex plant matrices.

To help visualize the procedural flow, the following diagram outlines the key steps for both the SPE and QuEChERS methods.



Click to download full resolution via product page

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Simultaneous Determination of 147 Pesticide Residues in ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Experimental Protocol for Pesticide Recovery in Complex Matrices]. Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b570348#thenylchlor-recovery-studies-spiked-samples>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com